

Physical properties of 2-Chloroadamantane (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Chloroadamantane

CAS No.: 7346-41-0

Cat. No.: B1585024

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An In-depth Technical Guide to the Physical Properties of **2-Chloroadamantane**

Introduction: The Adamantane Scaffold and its Chlorinated Derivative

Adamantane (C₁₀H₁₆) is a unique, tricyclic hydrocarbon renowned for its rigid, diamondoid cage structure. This high degree of symmetry and thermodynamic stability imparts unusual physical properties, such as an exceptionally high melting point for its molecular weight.[1][2] Its derivatives are of significant interest to researchers in medicinal chemistry and materials science, serving as versatile building blocks for novel pharmaceuticals and advanced polymers.[3][4] The introduction of functional groups onto the adamantane core allows for the fine-tuning of its lipophilicity, reactivity, and biological activity.[3]

2-Chloroadamantane (C₁₀H₁₅Cl) is a monosubstituted derivative where a chlorine atom replaces a hydrogen at one of the secondary (bridge) carbon positions. This substitution breaks the perfect symmetry of the parent molecule, leading to distinct changes in its physical properties, which are critical for its handling, purification, and application in further chemical synthesis.[1] This guide provides a detailed examination of the melting and boiling points of **2-Chloroadamantane**, complete with experimental protocols for their determination.

Core Physical Properties of 2-Chloroadamantane

A summary of the key physical and chemical identifiers for **2-Chloroadamantane** is presented below. These values are fundamental for laboratory use, from reaction setup to safety considerations.

Property	Value	Source(s)
CAS Number	7346-41-0	[5][6][7]
Molecular Formula	C ₁₀ H ₁₅ Cl	[5][6]
Molecular Weight	170.68 g/mol	[5][6]
Appearance	White solid / crystalline powder	[8]
Melting Point	194-195 °C	[7]
Boiling Point	241.2 ± 9.0 °C (at 760 Torr)	[7]

Section 1: Melting Point Determination

The melting point is a critical indicator of a solid compound's purity. Pure crystalline solids typically exhibit a sharp melting point, melting completely over a narrow temperature range of 0.5-1.0°C.[9] The presence of impurities disrupts the crystal lattice, generally causing a depression in the melting point and a broadening of the melting range.[9][10]

Reported Melting Point Values

Multiple sources have reported the melting point of **2-Chloroadamantane**. A comparison of these values provides a reliable range for experimental verification.

Melting Point (°C)	Source
194-195	ChemicalBook[7]

This narrow range suggests that the compound can be obtained in high purity.

Experimental Protocol: Capillary Melting Point Determination

The determination of a melting point is a standard procedure for the characterization and purity assessment of a solid organic compound. The following protocol outlines the use of a Mel-Temp apparatus or a similar capillary-based system.[11]

Methodology Rationale: This method relies on the slow, controlled heating of a small, packed sample within a capillary tube. Slow heating is paramount near the expected melting point to allow for thermal equilibrium between the sample, the heating block, and the thermometer, ensuring an accurate reading.[12] A small sample size (1-2 mm) is used to ensure uniform heat distribution throughout the crystalline powder.[11]

Step-by-Step Procedure:

- **Sample Preparation:** Place a small amount of dry **2-Chloroadamantane** onto a clean, dry surface like a watch glass.
- **Capillary Loading:** Gently press the open end of a capillary tube into the powder. A small amount of the solid will be forced into the tube.[9]
- **Sample Packing:** Invert the tube and tap it gently on a hard surface to pack the solid into the closed end. Repeat until a packed column of 1-2 mm in height is achieved.[9][11]
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.
- **Initial Heating:** Heat the apparatus rapidly to a temperature approximately 15-20°C below the expected melting point (e.g., to ~175°C for **2-Chloroadamantane**).
- **Fine Heating:** Decrease the heating rate to 1-2°C per minute. This slow rate is crucial for an accurate determination.[12]
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature (T_1) at which the first drop of liquid appears.[10] Continue heating slowly and record the temperature (T_2) at which the last crystal melts and the entire sample is a clear liquid.[10]
- **Reporting:** The melting point is reported as the range from T_1 to T_2 .

Section 2: Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[13][14] It is another fundamental physical property used for identification and purity assessment. For high-melting-point solids like **2-Chloroadamantane**, determining the boiling point requires heating the substance well above its melting temperature.

Reported Boiling Point Values

The boiling point of **2-Chloroadamantane** has been reported as follows:

Boiling Point (°C)	Pressure (Torr)	Source
241.2 ± 9.0	760	ChemicalBook[7]

It is important to note that the boiling point is pressure-dependent; a decrease in atmospheric pressure will lower the boiling point.[14]

Experimental Protocol: Thiele Tube Method

For small sample quantities, the Thiele tube method provides an efficient means of determining a boiling point.

Methodology Rationale: This technique identifies the boiling point by observing the temperature at which the liquid's vapor pressure equals the atmospheric pressure. As the sample is heated, the air trapped in the inverted capillary expands and exits.[14] When the liquid's boiling point is reached, its vapor fills the capillary. Upon cooling, the vapor pressure drops. The moment the external atmospheric pressure overcomes the internal vapor pressure, the liquid is forced back into the capillary. This temperature corresponds to the boiling point.[15]

Step-by-Step Procedure:

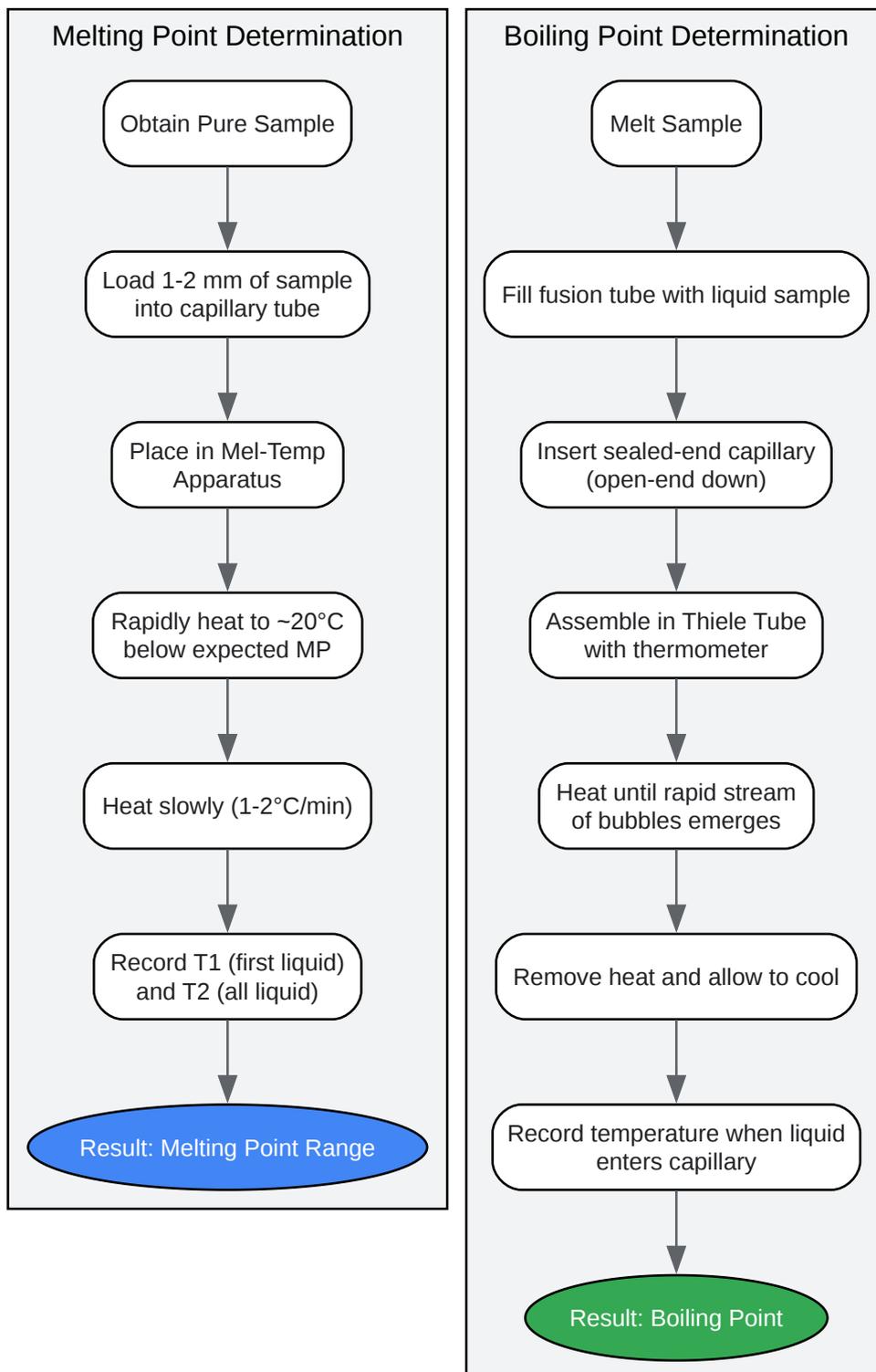
- **Sample Preparation:** Fill a small test tube (e.g., a fusion tube) to a depth of about 2-3 cm with molten **2-Chloroadamantane**.

- **Capillary Insertion:** Take a standard melting point capillary tube and seal one end in a flame. Place this capillary tube, open-end down, into the liquid in the test tube.[13]
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.[15]
- **Heating:** Clamp the assembly in a Thiele tube filled with a high-boiling heat-transfer fluid (e.g., mineral oil or silicone oil) so that the heat-transfer fluid level is above the liquid sample but below the top of the test tube.
- **Observation (Heating Phase):** Gently heat the side arm of the Thiele tube with a Bunsen burner.[15] As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary. Continue heating until a rapid and continuous stream of bubbles is observed.[15]
- **Observation (Cooling Phase):** Remove the heat source and allow the apparatus to cool slowly.
- **Recording:** The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[15] Record this temperature.

Visualization of Experimental Workflows

The following diagram illustrates the generalized workflow for the determination of the melting and boiling points of a solid organic compound like **2-Chloroadamantane**.

Workflow for Physical Property Determination



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Caption: Generalized experimental workflows for determining the melting and boiling points.

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